

# 2-(Ethylamino)propiofenone-d5 Hydrochloride: Proper Disposal Procedures

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## Compound of Interest

Compound Name:	2-(Ethylamino)propiofenone-d5 Hydrochloride
CAS No.:	1189879-32-0
Cat. No.:	B1503002

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## Executive Summary & Immediate Classification

**2-(Ethylamino)propiofenone-d5 Hydrochloride** (also known as Deuterated Ethcathinone or d5-ETH-CAT) is a stable isotope-labeled analog of Ethcathinone.[1] While used primarily as an internal standard in mass spectrometry, it retains the pharmacological and legal status of its non-deuterated parent compound.

Critical Disposal Status:

- Regulatory Classification: Schedule I Controlled Substance (USA: Federal Analogue Act/CSA) / Class B (UK).[1]
- Waste Category: Dual-Regulated Waste (DEA Controlled Substance + RCRA Hazardous Waste).[1]
- Primary Disposal Method: Reverse Distribution (for inventory) or Witnessed Incineration (for wastage).[1]

**WARNING:** Do NOT dispose of this substance down the drain, in standard trash, or in standard chemical waste streams without prior segregation. Federal felonies apply to improper disposal of controlled substance analogues.<sup>[1]</sup>

## Safety & Regulatory Assessment

Before initiating disposal, you must understand the "Why" behind the protocols to ensure compliance and safety.

### 2.1 Chemical & Legal Hazards

Feature	Property	Operational Implication
Chemical Form	Hydrochloride Salt (HCl)	Highly water-soluble. <sup>[1]</sup> Hygroscopic. Do not store in unsealed containers awaiting disposal; moisture absorption will degrade the compound and alter weight, complicating DEA audits.
Pharmacology	Psychostimulant (Cathinone)	Neurotoxic potential. <sup>[1]</sup> Handle as a high-potency active pharmaceutical ingredient (API). <sup>[1]</sup>
Legal Status	Schedule I / Analogue	The "d5" label does not exempt it from DEA controls. <sup>[1]</sup> It must be tracked until the moment of destruction. <sup>[1][2]</sup>
RCRA Status	Characteristic Waste (Toxic)	While not explicitly P-listed by name, it should be managed as Hazardous Waste due to toxicity characteristics (D000 series) to ensure high-temperature incineration. <sup>[1]</sup>

### 2.2 The "Inventory vs. Wastage" Distinction

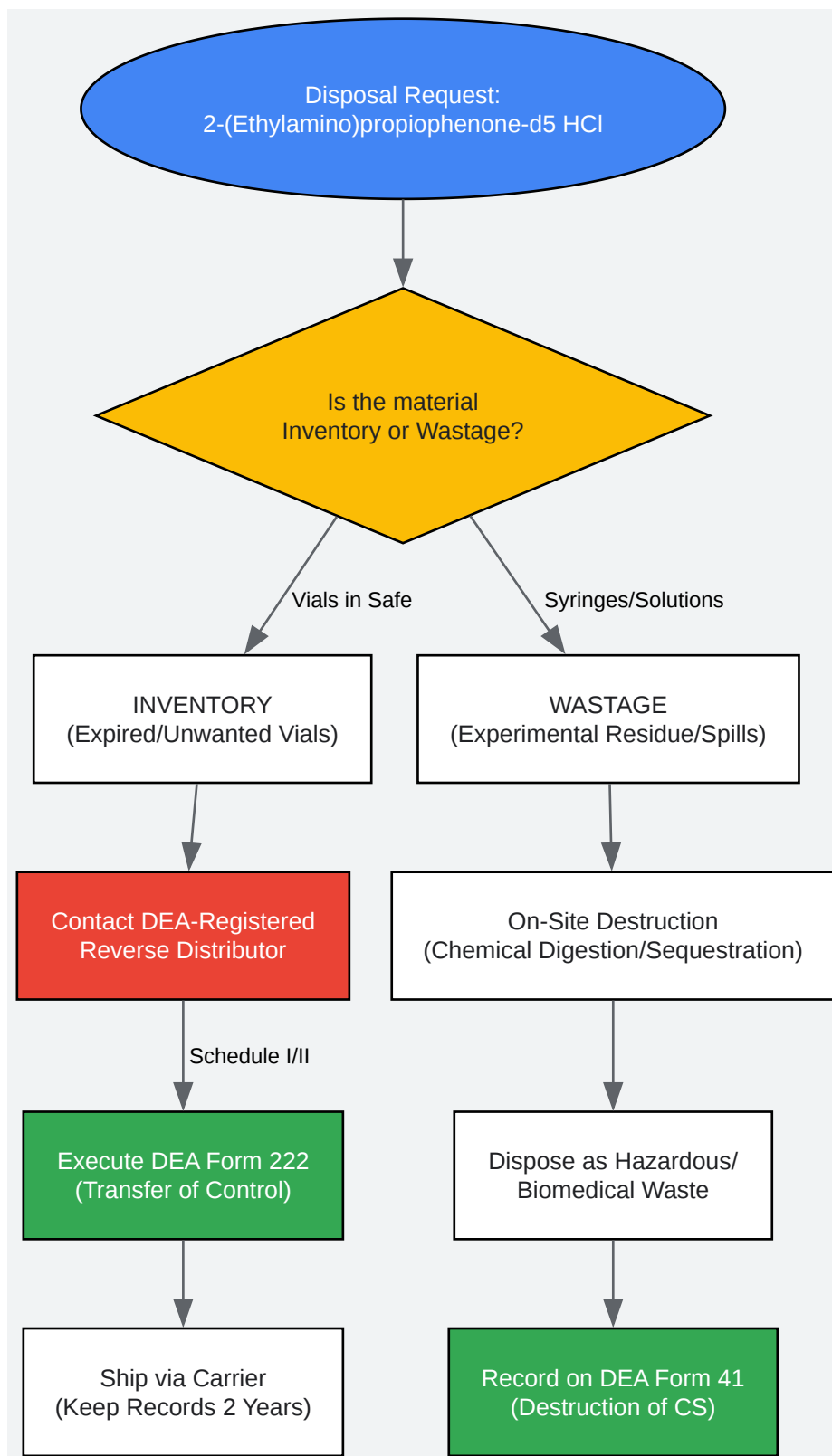
DEA regulations (21 CFR Part 1317) strictly differentiate between two types of disposal.<sup>[1][3]</sup>

You must identify which category your material falls into:

- Inventory: Expired, contaminated, or unwanted vials (full or partial) that are still in your stock record.
  - Action: Must be transferred to a Reverse Distributor.<sup>[1][4]</sup>
- Wastage: Residual amounts left in a syringe after injection, or experimental mixtures (e.g., spiked plasma) that cannot be recovered.
  - Action: Can be destroyed on-site (rendered non-retrievable) and disposed of as chemical/bio-waste.<sup>[1]</sup>

## Decision Logic & Workflow

The following decision tree illustrates the compliant path for disposing of 2-(Ethylamino)propiofenone-d5 HCl.



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Figure 1: Decision Logic for Controlled Substance Analytical Standards. Differentiates between inventory transfer and wastage destruction.[3][4][5]

## Detailed Disposal Protocols

### Protocol A: Disposal of Inventory (Expired Vials)

Context: You have a 10mg vial of d5-Ethcathinone that has passed its retest date. Mechanism: Transfer of custody to a licensed facility.[1][6] You cannot simply "destroy" inventory yourself without specific DEA authorization.[1][3][5]

- Segregation:
  - Remove the vial from active inventory.[1]
  - Place it in a dedicated "To Be Disposed" safe/lockbox.[1]
  - Do not remove the original manufacturer label.[1]
- Vendor Selection:
  - Contact a DEA-Registered Reverse Distributor (e.g., Stericycle, Clean Harbors, or specialized pharma waste handlers).
- Documentation (The "Paper Trail"):
  - DEA Form 222: Since this is treated as a Schedule I/II substance, the Reverse Distributor (Receiver) will issue a DEA Form 222 to you (Sender).[4] You must fulfill this order to legally transfer the drug.[1]
  - Note: For Schedule III-V, an invoice/packing slip is sufficient, but Ethcathinone is generally treated as Schedule I.
- Packaging:
  - Pack the vial according to DOT regulations (UN number for toxic solids, likely UN 2811, depending on concentration).
  - Include the signed DEA Form 222 copy in the shipment paperwork.[4]

- Finalization:
  - Once the Reverse Distributor destroys the drug, they will send you a Certificate of Destruction.[7]
  - Attach this certificate to your copy of the Form 222.[1] Retain for 2 years (minimum).[1][2][5]

## Protocol B: Disposal of Wastage (Experimental Residue)

Context: You prepared a working standard solution, spiked plasma samples, and have 2mL of solution remaining. Mechanism: Irreversible destruction (rendering non-retrievable).[1]

- Sequestration:
  - Do not return the 2mL to the original vial.
- Destruction Method:
  - Option 1 (Preferred): Chemical Digestion.[1] Use a commercial controlled substance wastage container (e.g., RxDestroyer, Cactus Smart Sink). These contain activated carbon and hardeners that chemically bind the drug, rendering it non-retrievable.
  - Option 2 (Spill/Solid): Absorb onto an inert solid (vermiculite or kitty litter) ONLY if immediately followed by incineration.[1]
- Disposal Stream:
  - Place the sequestration container into the Hazardous Waste (Incineration) stream.[1]
  - Label: "Non-Hazardous Waste - Chemically Neutralized" (if using RxDestroyer) OR "RCRA Hazardous Waste" (if using standard absorbents).[1]
  - Crucial: Ensure the final destination is an incinerator, not a landfill.
- Documentation:
  - Log the wastage on your Usage Log (decreasing the running balance to zero).[1][4]

- Complete DEA Form 41 (Registrant Record of Controlled Substances Destroyed) if required by your specific institution's EHS policy for wastage (though Form 41 is primarily for inventory destruction, many labs use it for wastage logs to be audit-ready).

## Emergency Procedures: Spills

If 2-(Ethylamino)propiofenone-d5 HCl is spilled in the lab:

- Secure Area: Restrict access.
- PPE: Wear nitrile gloves (double gloved), lab coat, and safety goggles. Respiratory protection (N95/P100) is recommended for powder spills to prevent inhalation of psychotropic dust.<sup>[1]</sup>
- Containment:
  - Powder: Cover with wet paper towels to prevent dust generation.<sup>[1]</sup> Wipe up carefully.<sup>[1]</sup>
  - Liquid: Absorb with vermiculite or spill pads.<sup>[1]</sup>
- Deactivation: Clean the surface with a 10% bleach solution (oxidation helps degrade the cathinone structure), followed by water.
- Disposal: Collect all cleanup materials into a hazardous waste bag. Label as "Debris contaminated with Controlled Substance - For Incineration."<sup>[1]</sup>

## Chain of Custody & Compliance Checklist

To ensure your process is "Self-Validating" (Audit-Proof), verify these steps:

Check	Requirement	Validation Source
<input type="checkbox"/>	Identification: Is the substance explicitly identified as a Schedule I/II analogue?	SDS Section 15 / 21 CFR 1308
<input type="checkbox"/>	Storage: Is "To Be Disposed" inventory stored in a bolted safe/steel cabinet?	21 CFR 1301.72
<input type="checkbox"/>	Transfer: Do you have a signed DEA Form 222 for the transfer?	DEA Diversion Control
<input type="checkbox"/>	Destruction: Is the final method Incineration?	EPA RCRA / DEA 21 CFR 1317
<input type="checkbox"/>	Records: Are records linked to the specific Lot # of the d5-standard?	Internal Inventory Log

## References

- Drug Enforcement Administration (DEA). Disposal of Controlled Substances; Final Rule. [1][2] 21 CFR Parts 1300, 1301, 1304, 1305, 1307, and 1317. [8][9] Federal Register. [1][2][10] [Link](#)
- U.S. Environmental Protection Agency (EPA). Management of Hazardous Waste Pharmaceuticals. [1][10][11][12] Resource Conservation and Recovery Act (RCRA). [1][6][11] [12] [Link](#)
- Cayman Chemical. Safety Data Sheet: 2-(Ethylamino)propiofenone (hydrochloride). [1] (Representative SDS for chemical properties). [Link](#)
- Code of Federal Regulations. 21 CFR § 1308.11 Schedule I. [1] (Defines controlled substance analogues). [Link](#)
- University of Michigan EHS. Dispose of Controlled Substances - Research Ethics & Compliance. (Standard Academic Protocol). [1] [Link](#)

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